

Physical and chemical properties of 1-Phenyl-1-heptanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Phenyl-1-heptanol

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An In-depth Technical Guide to 1-Phenyl-1-heptanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of **1-Phenyl-1-heptanol** (CAS: 614-54-0). The information is intended to support research, development, and quality control activities involving this compound.

Core Physical and Chemical Properties

1-Phenyl-1-heptanol, also known as α -hexylbenzyl alcohol, is a secondary alcohol. Its core properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₀ O	[1][2][3]
Molecular Weight	192.30 g/mol	[3][4]
IUPAC Name	1-phenylheptan-1-ol	[3]
CAS Number	614-54-0	[2][3]
Density	0.9460 g/cm ³	[1][2]
Boiling Point	275°C (estimated)	[1][2]
Refractive Index	1.5024	[1][2]
XLogP3-AA	3.9	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]

Synonyms: 1-phenylheptan-1-ol, phenyl heptanol, Hexylphenylcarbinol, Alpha-n-hexyl benzyl alcohol.[3][5]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **1-Phenyl-1-heptanol** are crucial for obtaining reliable and reproducible results.

A common and efficient method for synthesizing **1-Phenyl-1-heptanol** involves a two-step process: Friedel-Crafts acylation followed by ketone reduction.[6]

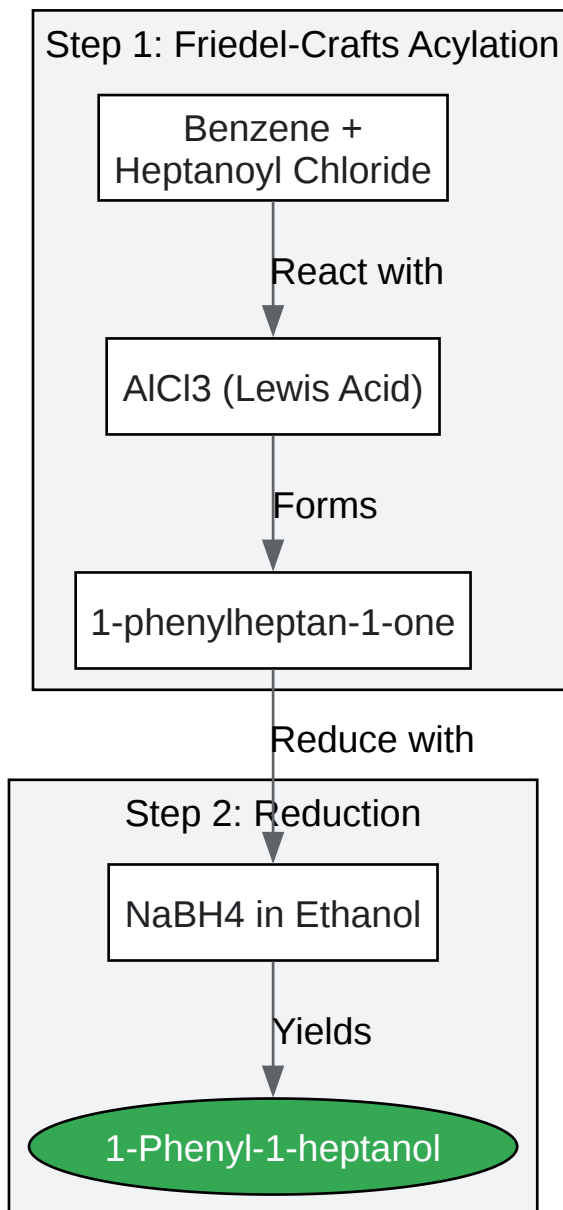
Methodology:

- Step 1: Friedel-Crafts Acylation to form 1-phenylheptan-1-one.
 - Reaction: Benzene is acylated with heptanoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).
 - Procedure:

1. To a flask equipped with a stirrer and reflux condenser, add anhydrous benzene and aluminum chloride under an inert atmosphere (e.g., argon or nitrogen).
 2. Cool the mixture in an ice bath.
 3. Slowly add heptanoyl chloride dropwise to the stirred mixture.
 4. After the addition is complete, allow the reaction to warm to room temperature and stir for several hours until completion (monitored by TLC or GC).
 5. Quench the reaction by carefully pouring the mixture over crushed ice and hydrochloric acid.
 6. Separate the organic layer, wash with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 1-phenylheptan-1-one.
- Step 2: Reduction to **1-Phenyl-1-heptanol**.
 - Reaction: The carbonyl group of 1-phenylheptan-1-one is reduced to a secondary alcohol using a reducing agent like sodium borohydride (NaBH_4).
 - Procedure:
 1. Dissolve the crude 1-phenylheptan-1-one in a suitable solvent, such as methanol or ethanol.
 2. Cool the solution in an ice bath.
 3. Add sodium borohydride portion-wise to the stirred solution.
 4. Stir the reaction mixture for 1-2 hours at room temperature.
 5. Neutralize the excess NaBH_4 by the slow addition of a dilute acid (e.g., 1M HCl).
 6. Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
 7. Combine the organic extracts, wash with water and brine, dry over anhydrous sodium sulfate, and concentrate.

8. Purify the resulting crude **1-Phenyl-1-heptanol** by vacuum distillation.

Synthesis Workflow: 1-Phenyl-1-heptanol

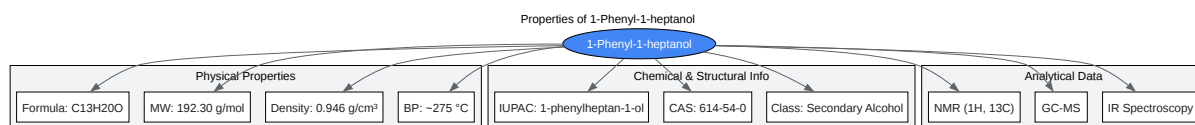


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Caption: Synthesis workflow for **1-Phenyl-1-heptanol**.

The identity and purity of synthesized **1-Phenyl-1-heptanol** are confirmed using standard analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Methodology: A dilute solution of the sample in a volatile solvent is injected into the GC. The compound is separated based on its boiling point and polarity on a capillary column. The mass spectrometer fragments the eluted compound, providing a unique mass spectrum that confirms its molecular weight and structure.
 - Expected Results: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of **1-Phenyl-1-heptanol** (192.3 g/mol).[\[3\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Methodology: ^1H and ^{13}C NMR spectra are recorded by dissolving the sample in a deuterated solvent (e.g., CDCl_3).
 - Expected Results:
 - ^1H NMR: Will show distinct signals for the aromatic protons on the phenyl group, the carbinol proton (-CHOH), and the aliphatic protons of the heptyl chain.
 - ^{13}C NMR: Will display unique peaks for each carbon atom, including those in the phenyl ring, the carbon bearing the hydroxyl group, and the carbons in the alkyl chain. Data for **1-Phenyl-1-heptanol** is available in spectral databases.[\[3\]](#)
- Infrared (IR) Spectroscopy:
 - Methodology: An IR spectrum is obtained, typically using a thin film of the liquid sample.
 - Expected Results: A characteristic broad absorption band will be observed in the region of $3200\text{-}3600\text{ cm}^{-1}$ due to the O-H stretching of the alcohol group. Additional peaks corresponding to C-H (aromatic and aliphatic) and C-O stretching will also be present.[\[3\]](#)



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Caption: Key properties of **1-Phenyl-1-heptanol**.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **1-Phenyl-1-heptanol** was not detailed in the search, general precautions for similar secondary alcohols and combustible liquids should be followed.

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side shields, and a lab coat.[7]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[7][8] Keep away from heat, sparks, open flames, and other sources of ignition.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[7]
- First Aid:
 - Eyes: In case of contact, immediately rinse with plenty of water for several minutes.[8]
 - Skin: Wash off with soap and plenty of water.[8]
 - Ingestion: If swallowed, rinse mouth with water and seek medical advice.

Always consult the specific Safety Data Sheet provided by the supplier before handling this chemical.

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- To cite this document: BenchChem. [Physical and chemical properties of 1-Phenyl-1-heptanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619153#physical-and-chemical-properties-of-1-phenyl-1-heptanol]

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